

Caloxetate trisodium stability issues in aqueous solutions

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Compound of Interest

Compound Name: Caloxetate trisodium

Cat. No.: B15396159

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Technical Support Center: Caloxetate Trisodium

This technical support center provides troubleshooting guidance and frequently asked questions regarding the stability of **caloxetate trisodium** in aqueous solutions. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **caloxetate trisodium** and what is its primary function in formulations?

Caloxetate trisodium is a chelating agent.^[1] It is used as an excipient in some pharmaceutical products, such as the MRI contrast agent EOVIST®, where it is part of the formulation containing gadoxetate disodium.^{[2][3][4]} Its primary role is likely to form stable complexes with divalent cations, such as calcium and magnesium, which can help to maintain the stability and solubility of the active pharmaceutical ingredient (API).^[1]

Q2: What are the recommended storage conditions for **caloxetate trisodium**?

For the solid (powder) form of **caloxetate trisodium**, the recommended storage conditions are dry, dark, and at 0-4°C for short-term storage (days to weeks) and -20°C for long-term storage (months to years).^[5] Aqueous solutions should be freshly prepared whenever possible. If storage of a stock solution is necessary, it should be stored at low temperatures (2-8°C) and protected from light, though stability under these conditions should be experimentally verified.

Q3: What are the known stability issues with **caloxetate trisodium** in aqueous solutions?

In aqueous solutions, **caloxetate trisodium** can undergo hydrolysis, which may lead to the release of sodium ions and the formation of hydroxylated byproducts.[1] The pH of the solution is a critical factor in its stability. The synthesis of **caloxetate trisodium** involves adjusting the pH to ensure the complete formation of the trisodium salt, suggesting that deviations from the optimal pH range could impact its integrity.[1]

Q4: Can **caloxetate trisodium** interact with other components in my formulation?

Yes, as a chelating agent, **caloxetate trisodium** readily forms stable complexes with divalent cations like calcium (Ca^{2+}) and magnesium (Mg^{2+}).[1] If your formulation contains these or other metal ions, it is important to consider the potential for complexation, which could affect the availability of both the **caloxetate trisodium** and the metal ions.

Troubleshooting Guides

Issue 1: Precipitation or Cloudiness in the Aqueous Solution

- Possible Cause 1: pH Shift. The solubility of **caloxetate trisodium** and its complexes can be pH-dependent. A shift in the pH of your solution outside of the optimal range may cause precipitation.
 - Troubleshooting Step: Measure the pH of the solution. If it has deviated from the intended pH, carefully adjust it back using a suitable acid or base (e.g., hydrochloric acid or sodium hydroxide, which are used in commercial formulations).[3][4]
- Possible Cause 2: Presence of Divalent Cations. The formation of caloxetate complexes with divalent cations can sometimes lead to less soluble species, depending on the concentration and specific ions present.[1]
 - Troubleshooting Step: Review the composition of your solution. If it contains high concentrations of divalent cations, consider if this is contributing to the precipitation. You may need to adjust the concentration of **caloxetate trisodium** or the other components.

- Possible Cause 3: Low Temperature Storage. If the solution has been stored at low temperatures, some components may have precipitated out.
 - Troubleshooting Step: Allow the solution to warm to room temperature and gently agitate to see if the precipitate redissolves.

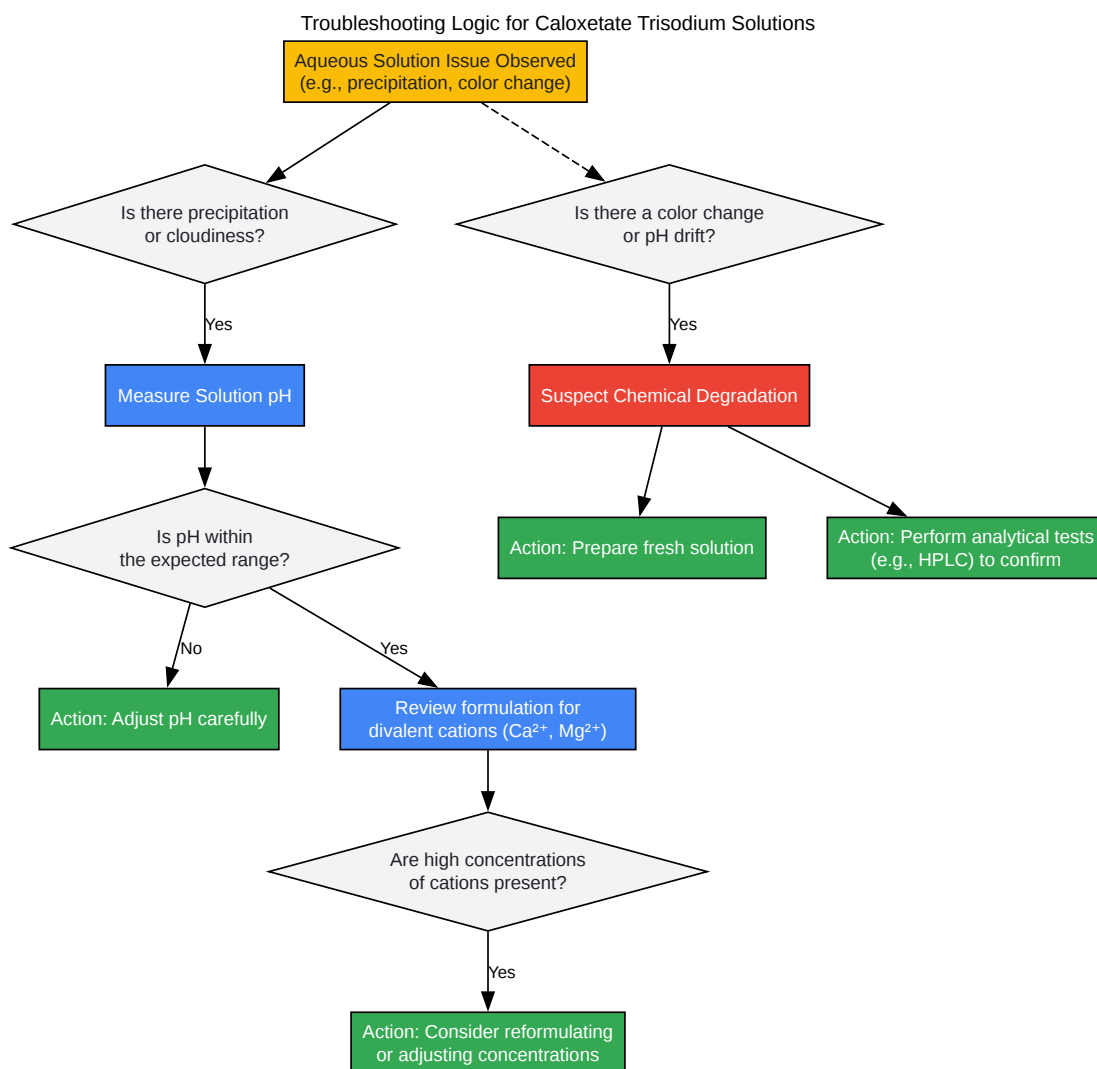
Issue 2: Change in Solution Color or pH Over Time

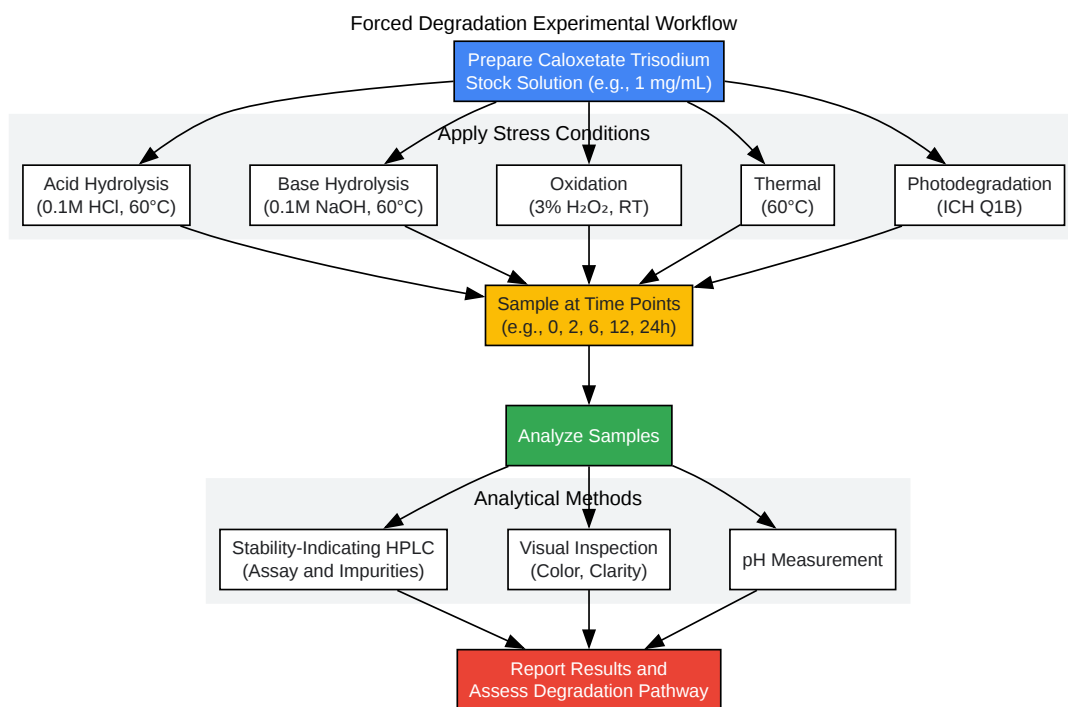
- Possible Cause: Chemical Degradation. A change in color or a drift in pH can be an indicator of chemical degradation. Hydrolysis of **caloxetate trisodium** can alter the pH of the solution. [\[1\]](#)
 - Troubleshooting Step 1: Prepare fresh solutions for your experiments whenever possible.
 - Troubleshooting Step 2: If you suspect degradation, you may need to perform analytical testing (e.g., HPLC) to identify and quantify any degradation products.
 - Troubleshooting Step 3: To mitigate degradation, ensure the solution is stored protected from light and at a low temperature. Consider buffering the solution to maintain a stable pH.

Summary of Caloxetate Trisodium Properties

Property	Data	Reference
Chemical Formula	$C_{23}H_{28}CaN_3Na_3O_{11}$	[5]
Molecular Weight	~631.53 g/mol	[5] [6]
Primary Function	Chelating Agent	[1]
Known Reactions	Hydrolysis in aqueous solutions, Chelation with divalent cations	[1]
Solid Storage	Short-term: 0-4°C, dry, dark; Long-term: -20°C, dry, dark	[5]

Diagrams





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